

Gisadenafil besylate certificate of analysis interpretation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

Cat. No.: S004610

[Get Quote](#)

Technical Data Summary for Gisadenafil Besylate

The table below consolidates key technical information for **Gisadenafil besylate** from supplier data sheets.

Parameter	Specification / Value
Alternative Names	UK-369003 [1] [2]
Biological Activity	Potent and selective PDE5 inhibitor (IC ₅₀ = 1.23 nM). Shows >100-fold selectivity for PDE5 over PDE6. Orally bioavailable [1] [2].
Molecular Weight	677.79 g/mol [1] [2]
Chemical Formula	C ₂₃ H ₃₃ N ₇ O ₅ S • C ₆ H ₆ O ₃ S [1] [2]
Purity	≥98% (by HPLC) [1] [2]
Solubility	Soluble to 10 mM in water and to 100 mM in DMSO [1] [2]
Storage	Desiccate at Room Temperature [1] [2]

Parameter	Specification / Value
CAS Number	334827-98-4 [1] [2]

Understanding the Certificate of Analysis (CoA)

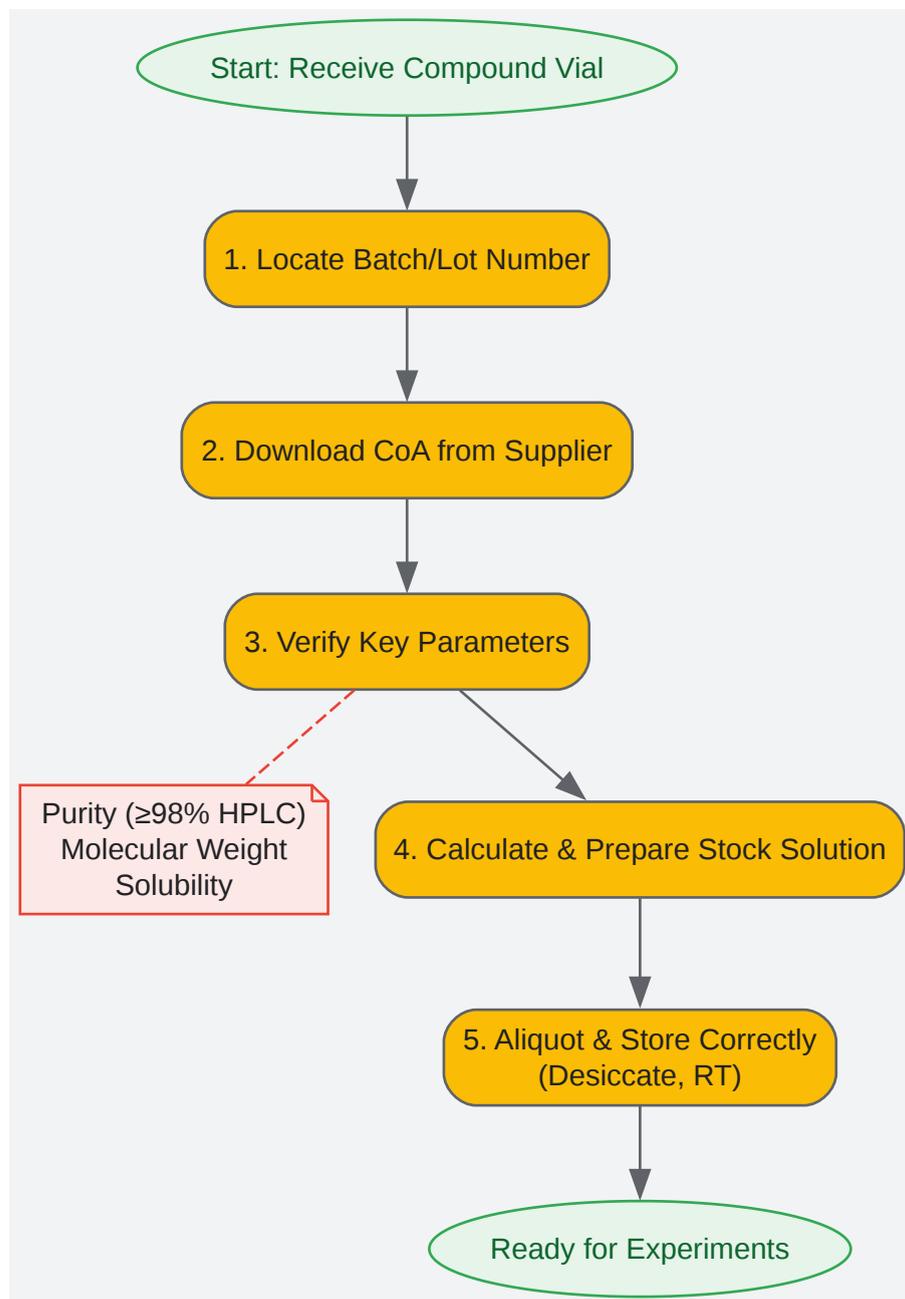
A CoA is a certified document provided by the manufacturer that confirms a product meets its specified chemical and physical characteristics. The data in the table above represents the type of information found in a CoA.

For **Gisadenafil besylate**, the CoA would be batch-specific. You should always obtain it from the supplier for the specific batch you are using [1]. Here is how to interpret key parameters:

- **Purity ($\geq 98\%$ by HPLC):** This indicates the proportion of the active compound. For biological assays, high purity is crucial to ensure that observed effects are due to the intended compound and not impurities.
- **Solubility:** This data is vital for preparing stock solutions for experiments. The provided data suggests preparing a **100 mM stock solution in DMSO** or a **10 mM stock solution in water** is feasible [1] [2].
- **Storage Conditions (Desiccate at RT):** Adhering to these conditions is necessary to maintain the compound's stability and potency over time.

Experimental Workflow for Certificate Verification

The diagram below outlines a general workflow for verifying and utilizing a compound based on its CoA, which can be applied to **Gisadenafil besylate**.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Gisadenafil besylate | Phosphodiesterases | Tocris Bioscience [tocris.com]
2. Gisadenafil besylate | Phosphodiesterase Inhibitors: R&D Systems [rndsystems.com]

To cite this document: Smolecule. [Gisadenafil besylate certificate of analysis interpretation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b004610#gisadenafil-besylate-certificate-of-analysis-interpretation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com